

Ecotoxicological Profile of Pyraclonil and its Metabolites: A Comparative Analysis

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Compound of Interest

Compound Name: *Pyraclonil*

Cat. No.: *B1679897*

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This guide provides a comprehensive ecotoxicological assessment of the herbicide **Pyraclonil** and its primary metabolites. **Pyraclonil** is a protoporphyrinogen oxidase (PPO) inhibitor, belonging to the HRAC Group 14 (or E). This class of herbicides acts by disrupting the chlorophyll and heme biosynthesis pathway in susceptible plants, leading to rapid cellular damage. This guide offers a comparative analysis of **Pyraclonil**'s ecotoxicological profile against other PPO-inhibiting herbicides, supported by available experimental data.

Executive Summary

Pyraclonil is a selective, pre-emergence and early post-emergence herbicide used for the control of broadleaf weeds and sedges in rice cultivation. Its environmental fate is characterized by moderate persistence in soil and aquatic environments, with degradation occurring through aerobic and anaerobic pathways. Key metabolites of concern identified in environmental fate studies include M-1 (N-methyl), M-6 (N-methyl amide), M-11 (N-allyl), and amide **pyraclonil**. While **Pyraclonil** itself demonstrates a certain level of toxicity to non-target organisms, its metabolites, particularly M-1 and M-11, are also of ecotoxicological relevance.

Comparative Ecotoxicological Data

The following tables summarize the available quantitative data on the ecotoxicity of **Pyraclonil** and other selected PPO-inhibiting herbicides. It is important to note that direct comparisons

should be made with caution, as data are compiled from various sources and experimental conditions may differ.

Table 1: Acute Toxicity of **Pyraclonil** and Other PPO-Inhibiting Herbicides to Non-Target Organisms

Chemical	Organism	Endpoint	Value (mg/kg or mg/L)	Source
Pyraclonil	Mouse (oral)	LD50	> 877	[1]
Bobwhite quail (oral)	LD50	> 2160	[1]	
Fomesafen	Rat (oral)	LD50	1250	[2]
Bobwhite quail (oral)	LD50	> 5000	[2]	
Rainbow trout (96h)	LC50	100	[2]	
Daphnia magna (48h)	EC50	33		
Saflufenacil	Rat (oral)	LD50	> 2000	
Rat (dermal)	LD50	> 2000		
Rainbow trout (96h)	LC50	> 112		
Daphnia magna (48h)	EC50	> 98		
Butafenacil	Rat (oral)	LD50	> 5000	
Rainbow trout (96h)	LC50	0.0025		
Daphnia magna (48h)	EC50	0.0078		
Carfentrazone-ethyl	Rat (oral)	LD50	> 5000	
Bobwhite quail (oral)	LD50	> 2250		

Rainbow trout (96h)	LC50	1.6
Daphnia magna (48h)	EC50	9.8

Table 2: Chronic Toxicity of **Pyraclonil** and Other PPO-Inhibiting Herbicides to Non-Target Organisms

Chemical	Organism	Endpoint	Value (mg/kg bw/day)	Source
Pyraclonil	Rat (Chronic dietary)	NOAEL	Data not available	
Fomesafen	Rat (2-year dietary)	NOAEL	5	
Dog (1-year dietary)	NOAEL	1		
Saflufenacil	Rat (2-generation)	NOAEL (parental)	15	
Rat (2-generation)	NOAEL (offspring)	5		
Butafenacil	Rat (2-year dietary)	NOAEL	1.2	
Carfentrazone-ethyl	Rat (2-year dietary)	NOAEL	3	

Table 3: Ecotoxicity of **Pyraclonil** Metabolites

Metabolite	Organism	Endpoint	Value	Source
M-1	Data not available			
M-11	Data not available			
M-6	Data not available			
Amidepyraclonil	Data not available			

Note: Specific ecotoxicity data for the metabolites of **Pyraclonil** on non-target organisms are not readily available in the public domain. Regulatory assessments indicate that M-1 and M-11 are residues of concern in drinking water.

Experimental Protocols

The ecotoxicological data presented in this guide are derived from studies conducted following standardized guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD). Below are detailed methodologies for key experiments typically cited in such assessments.

Acute Oral Toxicity in Rodents (e.g., Rat, Mouse) - OECD Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure)

- **Test Animals:** Healthy, young adult rodents (e.g., Sprague-Dawley rats or CD-1 mice), nulliparous and non-pregnant females.
- **Housing and Feeding:** Animals are housed in standard laboratory conditions with a 12-hour light/dark cycle and controlled temperature and humidity. Standard laboratory diet and water are provided ad libitum.

- **Dose Administration:** The test substance (**Pyraclonil** or other herbicide) is administered by gavage in a single dose. The dose is selected from a series of fixed dose levels (5, 50, 300, and 2000 mg/kg body weight).
- **Observation Period:** Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.
- **Endpoint:** The LD50 (median lethal dose) is determined based on the observed mortality at the different dose levels.

Aquatic Toxicity Testing - Fish Acute Toxicity Test (OECD Guideline 203)

- **Test Organism:** A standard fish species such as Rainbow trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*).
- **Test Conditions:** Fish are maintained in a flow-through or semi-static system with controlled water quality parameters (temperature, pH, dissolved oxygen).
- **Exposure:** Fish are exposed to a range of concentrations of the test substance for 96 hours. A control group is maintained in water without the test substance.
- **Observations:** Mortality and any sublethal effects (e.g., abnormal behavior, discoloration) are recorded at 24, 48, 72, and 96 hours.
- **Endpoint:** The LC50 (median lethal concentration) at 96 hours is calculated using statistical methods such as probit analysis.

Aquatic Toxicity Testing - Daphnia sp. Acute Immobilisation Test (OECD Guideline 202)

- **Test Organism:** Young female *Daphnia magna* (less than 24 hours old).
- **Test Conditions:** Daphnids are exposed to the test substance in a static system for 48 hours under controlled temperature and light conditions.

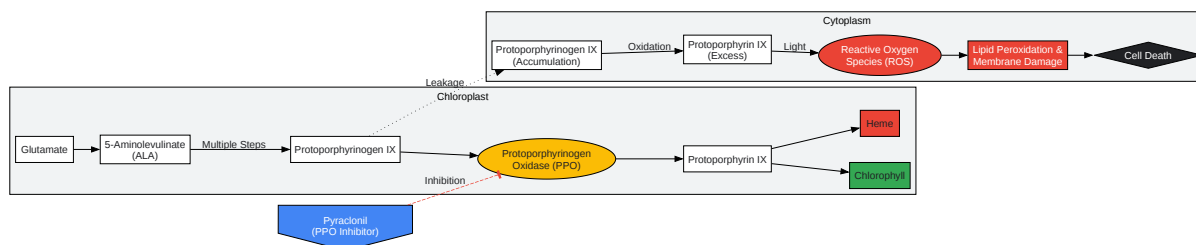
- **Exposure:** A series of concentrations of the test substance are prepared in a suitable medium.
- **Observations:** The number of immobilized daphnids is recorded at 24 and 48 hours. Immobilisation is defined as the inability to swim within 15 seconds after gentle agitation.
- **Endpoint:** The EC50 (median effective concentration) for immobilization at 48 hours is calculated.

Soil Microcosm Study for Herbicide Degradation

- **Soil Collection and Preparation:** Soil is collected from a relevant agricultural field, sieved to remove large debris, and characterized for its physical and chemical properties (e.g., texture, pH, organic matter content).
- **Microcosm Setup:** A known amount of soil is placed in individual containers (microcosms). The soil moisture is adjusted to a specific level (e.g., 40-60% of water holding capacity).
- **Herbicide Application:** The test herbicide is applied to the soil surface at a concentration relevant to its field application rate.
- **Incubation:** The microcosms are incubated in the dark at a constant temperature for a specified period (e.g., up to 120 days).
- **Sampling and Analysis:** Soil samples are collected at regular intervals and analyzed for the concentration of the parent herbicide and its metabolites using techniques such as High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS).
- **Endpoint:** The dissipation half-life (DT50) of the herbicide in the soil is calculated.

Visualizations

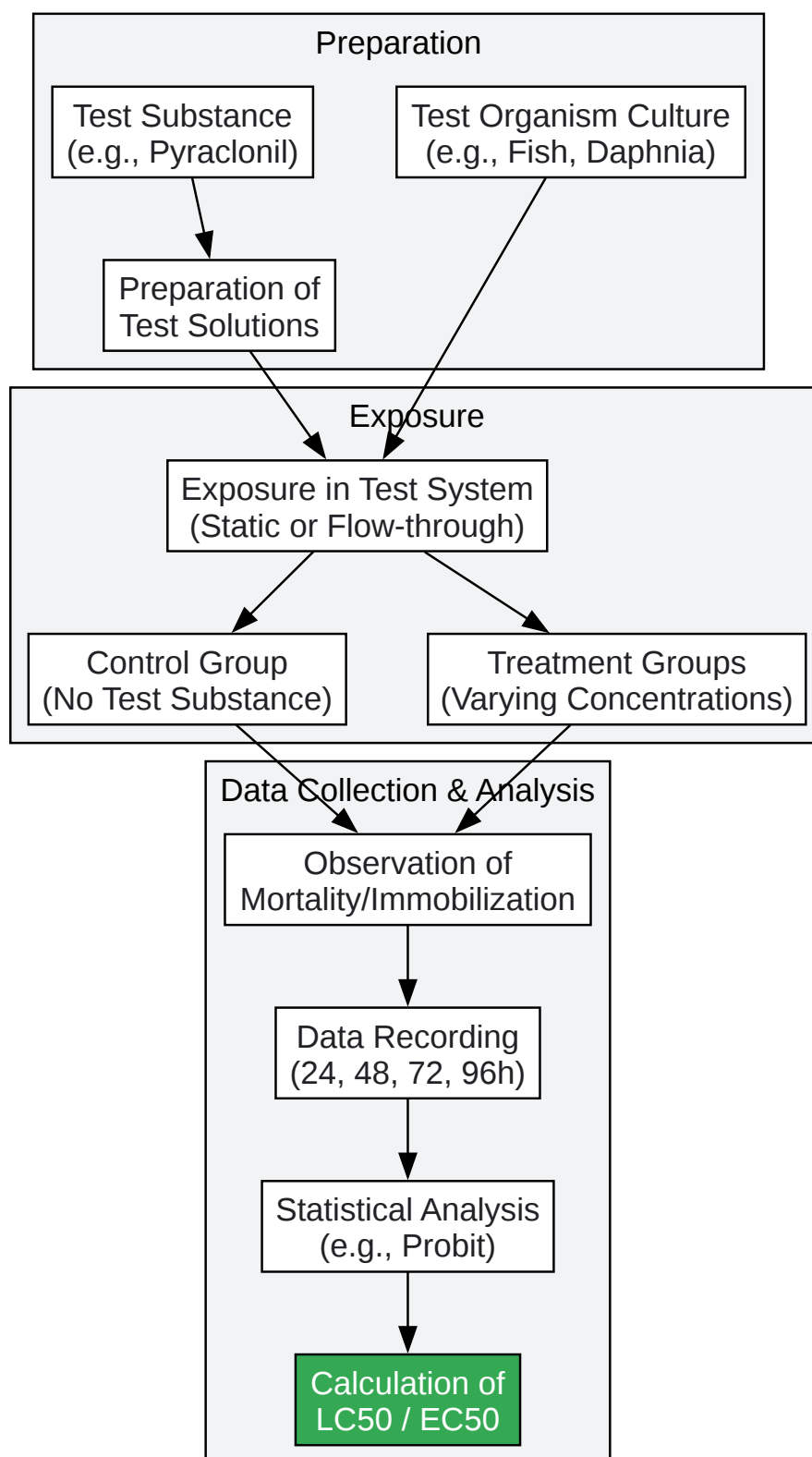
Signaling Pathway of PPO-Inhibiting Herbicides



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Caption: PPO Inhibition Pathway.

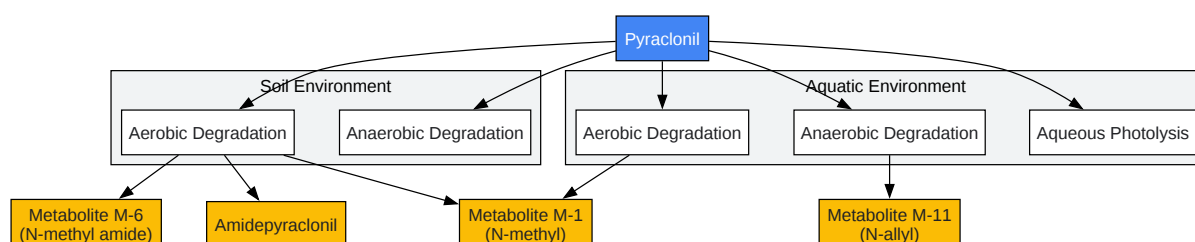
General Experimental Workflow for Aquatic Ecotoxicity Testing



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Caption: Aquatic Ecotoxicity Workflow.

Logical Relationship of Pyraclonil and its Metabolites in the Environment



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Caption: **Pyraclonil** Environmental Fate.

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References

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- To cite this document: BenchChem. [Ecotoxicological Profile of Pyraclonil and its Metabolites: A Comparative Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679897#ecotoxicological-assessment-of-pyraclonil-and-its-metabolites]

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